

A Technical Guide to the Physicochemical Characterization of 5-Methyl-2-pyridinesulfonamide

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Compound of Interest

Compound Name: 5-Methyl-2-pyridinesulfonamide

Cat. No.: B143914

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This document serves as an in-depth technical guide on the core physicochemical properties of **5-Methyl-2-pyridinesulfonamide** (CAS No. 65938-77-4). As a Senior Application Scientist, the intent is not merely to present data but to provide a framework for understanding, measuring, and critically evaluating these properties, specifically the melting and boiling points. This guide is structured to enhance scientific integrity by explaining the causality behind experimental choices and grounding all claims in authoritative references.

Compound Overview and Significance

5-Methyl-2-pyridinesulfonamide is an arylsulfonamide that serves as a key intermediate in the synthesis of various pharmaceutical compounds.^[1] Its molecular structure, comprising a pyridine ring functionalized with a methyl group and a sulfonamide moiety, makes it a versatile building block. A precise understanding of its thermal properties is not an academic exercise; it is a fundamental prerequisite for:

- **Purity Assessment:** The melting point is a sensitive indicator of purity. A sharp, well-defined melting range is a primary hallmark of a pure substance.
- **Process Chemistry:** Knowledge of thermal behavior is critical for the design of robust and reproducible synthetic and purification protocols, such as crystallization, drying, and milling.

- **Safety and Stability:** Understanding the temperatures at which the compound melts or decomposes is essential for safe handling, storage, and formulation.

Thermal Properties: Melting and Boiling Points

The thermal behavior of **5-Methyl-2-pyridinesulfonamide** is summarized below. It is critical to distinguish between experimentally determined values and computationally predicted data.

Data Summary Table

Property	Value	Data Type	Source(s)
Melting Point	127-132 °C	Experimental	[1] [2]
Boiling Point	361.3 ± 44.0 °C	Predicted	[3]

Analysis of Thermal Properties

Melting Point: The experimentally observed melting point for **5-Methyl-2-pyridinesulfonamide** is consistently reported as a range of 127-132 °C.[\[1\]](#)[\[2\]](#) A range, rather than a single point, is the correct way to report a melting "point," as it reflects the transition from the first appearance of liquid (onset) to complete liquefaction. For a highly pure sample, this range should be narrow (typically < 2 °C). The broader range reported in commercial literature may account for slight batch-to-batch variations in purity.

Boiling Point and Thermal Stability: An experimental boiling point is not available for this compound. The provided value of 361.3 °C is a computational prediction.[\[3\]](#) In practice, compounds containing the sulfonamide functional group often exhibit limited thermal stability and are prone to decomposition at elevated temperatures.[\[4\]](#)[\[5\]](#)[\[6\]](#) Heating **5-Methyl-2-pyridinesulfonamide** to its predicted boiling point at atmospheric pressure would almost certainly result in significant thermal decomposition rather than a clean liquid-to-gas phase transition. Therefore, distillation is not a viable method for purification under standard pressure.

Experimental Protocol: Capillary Melting Point Determination

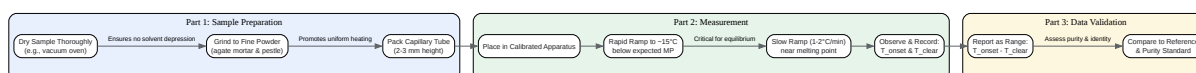
This section provides a detailed, field-proven methodology for the accurate determination of the melting point of **5-Methyl-2-pyridinesulfonamide** using the capillary method. The protocol is

designed as a self-validating system.

The Principle of the Method

A small, uniformly packed sample of the compound is heated at a controlled, slow rate. The temperatures at which the phase transition from solid to liquid begins and ends are observed and recorded. The sharpness of this range is a direct indicator of the sample's purity.^[7] Impurities disrupt the crystal lattice, typically causing a depression and broadening of the melting range.^[7]

Experimental Workflow Diagram



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Caption: Standard Operating Procedure for Capillary Melting Point Determination.

Step-by-Step Methodology

- Sample Preparation:
 - Causality: Residual solvent from synthesis or storage can act as an impurity, artificially depressing the melting point. Therefore, the sample must be rigorously dried, preferably under vacuum.
 - Action: Place a small amount of **5-Methyl-2-pyridinesulfonamide** in a vacuum oven at a temperature well below its melting point (e.g., 60-70 °C) until a constant weight is achieved.
 - Causality: Large crystals heat unevenly, leading to a broad and inaccurate melting range. Grinding ensures a homogenous sample that packs well and heats uniformly.

- Action: Gently grind the dry sample into a fine, free-flowing powder using a clean agate mortar and pestle.
- Action: Tap the open end of a capillary melting point tube into the powder. Invert the tube and tap the sealed end gently on a hard surface to pack the sample into the bottom. The final packed height should be 2-3 mm.[\[8\]](#)[\[9\]](#)
- Instrumental Analysis:
 - Trustworthiness: The accuracy of the measurement is contingent on the accuracy of the instrument. The melting point apparatus must be calibrated using certified standards with known melting points (e.g., benzophenone, caffeine).
 - Action: Place the packed capillary tube into the heating block of a calibrated melting point apparatus.
 - Causality: A rapid initial heating saves time, but a slow ramp near the melting point is absolutely critical to allow the system (heating block, thermometer, and sample) to remain in thermal equilibrium. Heating too quickly will cause the thermometer to lag behind the actual sample temperature, yielding an erroneously high reading.
 - Action: Set the apparatus to heat rapidly to a temperature approximately 15-20 °C below the expected melting point (i.e., to ~110 °C).
 - Action: Reduce the heating rate to 1-2 °C per minute.[\[9\]](#)
 - Action: Observe the sample carefully through the magnifying eyepiece. Record the temperature at which the first droplet of liquid is visible (T_{onset}). Continue heating at the same slow rate and record the temperature at which the last solid crystal disappears, leaving a clear liquid (T_{clear}).[\[9\]](#)
- Reporting and Interpretation:
 - Action: Report the melting point as the range from T_{onset} to T_{clear} .
 - Self-Validation: Perform the measurement in triplicate with fresh capillary tubes for each run. The results should be consistent. A narrow range (e.g., 128-129.5 °C) indicates high

purity. A broad, depressed range compared to a reference standard would indicate the presence of impurities.

Conclusion

The melting point of **5-Methyl-2-pyridinesulfonamide** is a robust, experimentally determined parameter falling within the 127-122 °C range. Its boiling point is predicted to be high, and the compound is expected to undergo thermal decomposition at such temperatures, precluding experimental verification by standard distillation. The provided capillary melting point protocol represents a reliable and self-validating method for verifying the identity and purity of this important chemical intermediate. Adherence to this detailed methodology is essential for generating accurate and reproducible data in a research and development setting.

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